

ABT-724: A Technical Guide on its Pharmacological and Toxicological Profile

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Compound of Interest

Compound Name: ABT-724

Cat. No.: B1662156

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Abstract

ABT-724 is a potent and highly selective dopamine D4 receptor agonist that has been investigated primarily for its potential therapeutic application in erectile dysfunction. This document provides a comprehensive technical overview of the publicly available pharmacological and toxicological data on **ABT-724**. The information presented herein is intended to support researchers, scientists, and drug development professionals in understanding the compound's mechanism of action, pharmacodynamic effects, pharmacokinetic properties, and its known safety profile. While extensive research has been conducted on its pharmacological effects, particularly its pro-erectile properties, detailed public information on its comprehensive toxicology is limited. This guide summarizes the available quantitative data in structured tables, details key experimental protocols, and provides visualizations of relevant biological pathways and experimental workflows.

Introduction

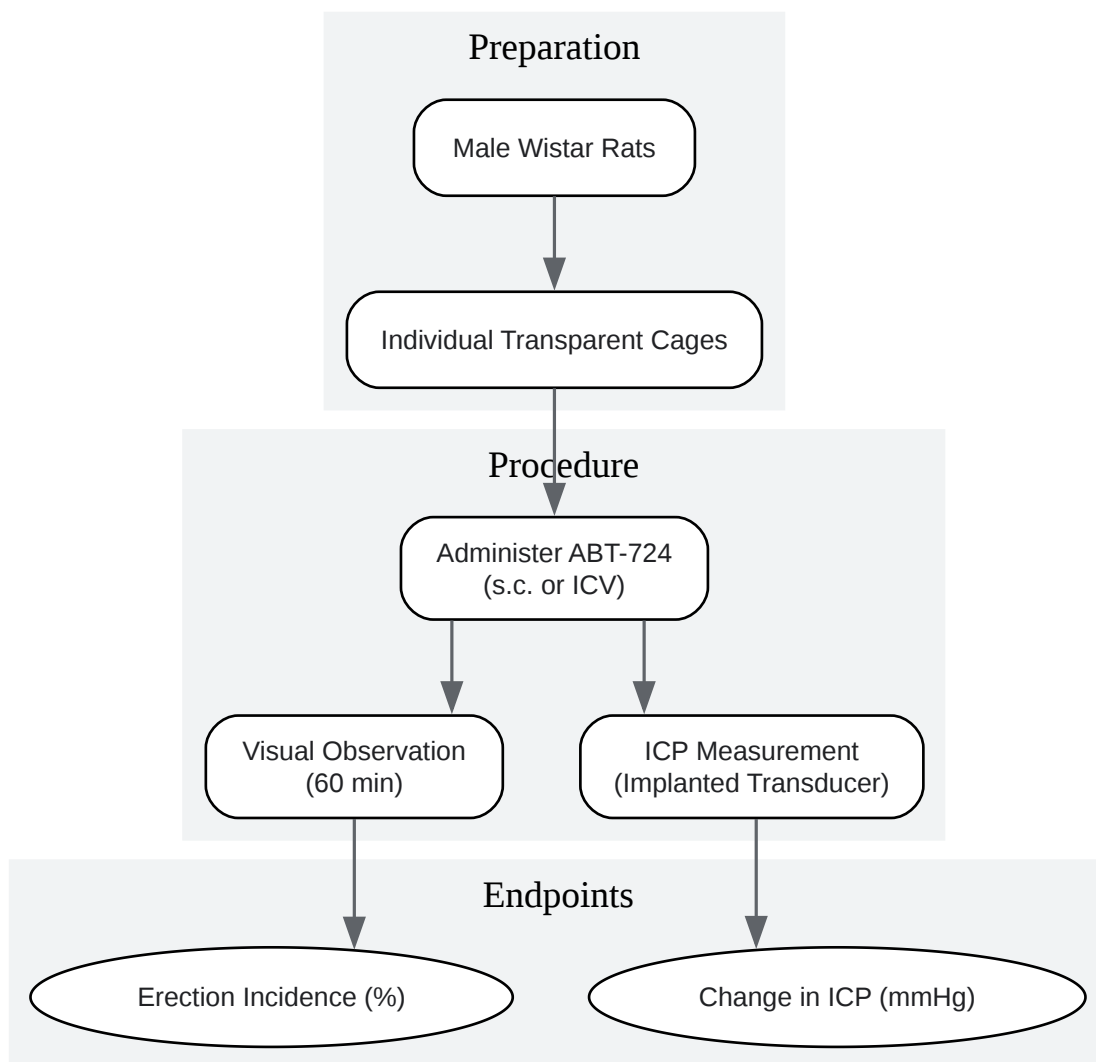
ABT-724, with the chemical name 2-(4-pyridin-2-ylpiperazin-1-ylmethyl)-1H-benzimidazole, is a small molecule that acts as a selective agonist at the dopamine D4 receptor.[1][2] Developed by Abbott Laboratories, its primary therapeutic target was the treatment of erectile dysfunction.[3][4] The rationale for its development was based on the hypothesis that selective activation of D4 receptors could induce penile erection without the common side effects associated with less selective dopaminergic agents, such as nausea and vomiting.[5] This guide will delve into the

detailed pharmacology, limited pharmacokinetics, and the currently known toxicological aspects of **ABT-724**.

Pharmacology

Mechanism of Action

ABT-724 is a potent partial agonist of the dopamine D4 receptor.[6][7] Its mechanism of action involves binding to and activating D4 receptors, which are G-protein coupled receptors. The activation of these receptors, particularly in the central nervous system, is believed to trigger a signaling cascade that results in penile erection.[3] The pro-erectile effect of **ABT-724** is thought to have a supraspinal site of action, as demonstrated by its efficacy following intracerebroventricular administration but not after intrathecal administration.[3]



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References

- 1. repeated-dose toxicity studies: Topics by Science.gov [science.gov]
- 2. ABT-724 - Wikipedia [en.wikipedia.org]
- 3. Activation of dopamine D4 receptors by ABT-724 induces penile erection in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. | BioWorld [bioworld.com]
- 5. researchgate.net [researchgate.net]
- 6. biotoxicity.com [biotoxicity.com]
- 7. medchemexpress.com [medchemexpress.com]
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